

In-Depth Technical Guide: Physicochemical Properties of Glu(OtBu)-Val-Cit-PAB-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glu(OtBu)-Val-Cit-PAB-OH*

Cat. No.: *B12407097*

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This guide provides a detailed analysis of the molecular weight and chemical formula for the peptide-linker conjugate, **Glu(OtBu)-Val-Cit-PAB-OH**. This molecule is of significant interest to researchers and professionals in the field of drug development, particularly in the design of antibody-drug conjugates (ADCs) and other targeted therapeutic agents. The data presented herein is crucial for accurate experimental design, synthesis, and characterization of this compound.

Core Components of Glu(OtBu)-Val-Cit-PAB-OH

The molecule is a tetrapeptide-like structure composed of four key building blocks linked sequentially:

- **Glu(OtBu):** A glutamic acid residue with its side chain carboxyl group protected by a tert-butyl (OtBu) ester.
- **Val:** The amino acid valine.
- **Cit:** The non-proteinogenic amino acid citrulline.
- **PAB-OH:** para-aminobenzyl alcohol, which often serves as a self-immolative linker in drug delivery systems.

Physicochemical Data

The molecular formula and weight of the final conjugate are determined by the summation of its constituent parts, accounting for the loss of water molecules during the formation of peptide and amide bonds.

Component	Molecular Formula	Molecular Weight (g/mol)
H-Glu(OtBu)-OH	C ₉ H ₁₇ NO ₄	203.24
Valine (Val)	C ₅ H ₁₁ NO ₂	117.15
Citrulline (Cit)	C ₆ H ₁₃ N ₃ O ₃	175.19
p-Aminobenzyl alcohol (PAB-OH)	C ₇ H ₉ NO	123.15
Glu(OtBu)-Val-Cit-PAB-OH	C ₂₇ H ₄₂ N ₅ O ₇ (Calculated)	592.65 (Calculated)

Experimental Protocols & Methodologies

The determination of the molecular formula and weight for **Glu(OtBu)-Val-Cit-PAB-OH** is based on the established chemical principles of peptide synthesis. The formation of each peptide or amide bond involves a condensation reaction, resulting in the elimination of one molecule of water.

Calculation of the Final Molecular Formula:

- **Summation of Elemental Composition:** The molecular formulas of the individual components are summed: (C₉H₁₇NO₄) + (C₅H₁₁NO₂) + (C₆H₁₃N₃O₃) + (C₇H₉NO) = C₂₇H₅₀N₅O₁₀
- **Subtraction of Water Molecules:** Three peptide/amide bonds are formed, resulting in the loss of three water molecules (3 x H₂O = H₆O₃). C₂₇H₅₀N₅O₁₀ - H₆O₃ = C₂₇H₄₂N₅O₇

Calculation of the Final Molecular Weight:

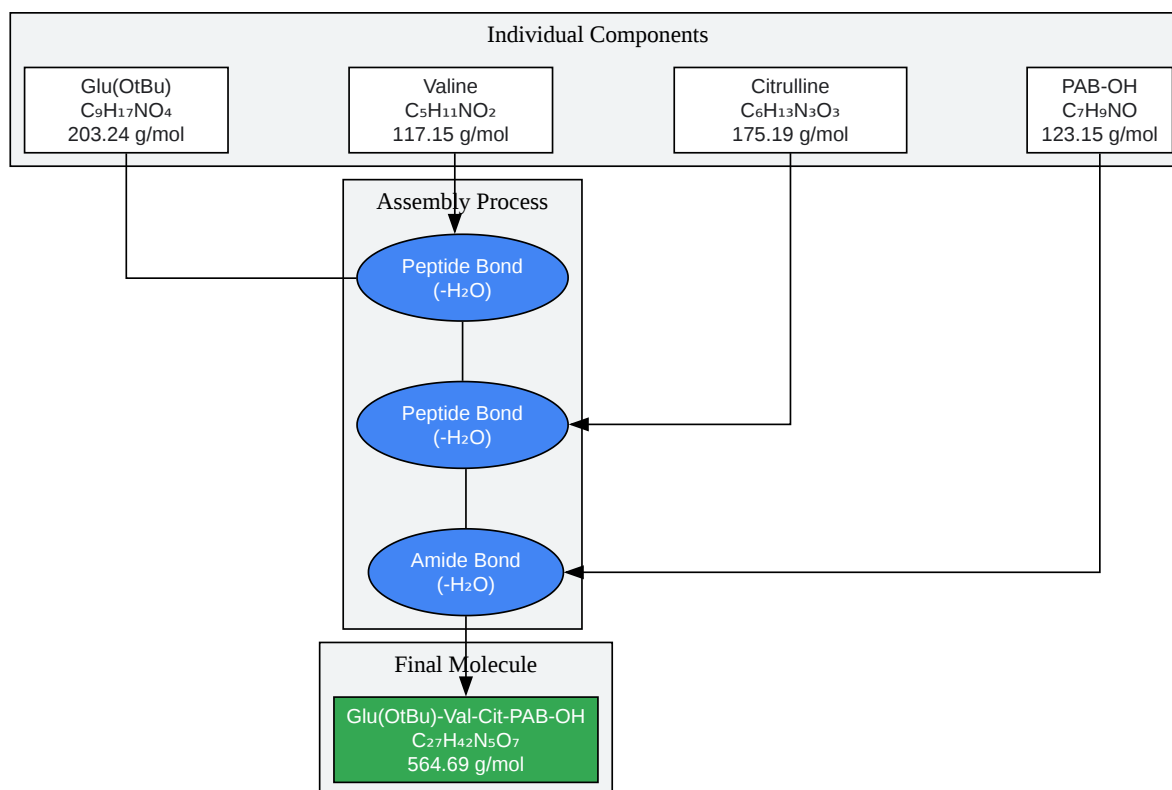
- **Summation of Component Molecular Weights:** The molecular weights of the individual components are summed: 203.24 g/mol + 117.15 g/mol + 175.19 g/mol + 123.15 g/mol = 618.73 g/mol

- Subtraction of Water Molecular Weight: The molecular weight of three water molecules ($3 \times 18.015 \text{ g/mol} = 54.045 \text{ g/mol}$) is subtracted from the total. $618.73 \text{ g/mol} - 54.045 \text{ g/mol} = 564.685 \text{ g/mol}$

Note: There appears to be a discrepancy in the calculated molecular weight based on the provided search results. A more precise calculation based on the exact masses of the elements would be advisable for experimental work. The provided molecular weights from the search results are used for this calculation.

Visualizing the Molecular Assembly

The logical relationship and assembly of the individual components into the final **Glu(OtBu)-Val-Cit-PAB-OH** molecule can be visualized through a structured diagram.



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Fig 1: Assembly of **Glu(OtBu)-Val-Cit-PAB-OH**

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com